

Physcion 8-glucoside CAS number and molecular weight.

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Compound of Interest

Compound Name: *Physcion 8-glucoside*

Cat. No.: *B150473*

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An In-Depth Technical Guide to Physcion 8-O- β -D-glucopyranoside for Researchers and Drug Development Professionals

Introduction

Physcion 8-O- β -D-glucopyranoside (PG) is a naturally occurring anthraquinone glycoside that has garnered significant attention within the scientific community.[1][2] As a bioactive constituent isolated from various medicinal plants, including *Rumex japonicus* Houtt and the roots of Chinese rhubarb (*Rheum officinale*), it represents a promising candidate for therapeutic development.[3][4] Unlike its aglycone form, physcion, the glycosidic moiety of PG significantly influences its solubility and pharmacokinetic profile. Emerging research has illuminated its diverse pharmacological activities, ranging from anti-inflammatory and anti-sepsis properties to potent anti-cancer effects with minimal adverse effects reported.[1][2][5] This guide provides a comprehensive technical overview of Physcion 8-O- β -D-glucopyranoside, synthesizing current knowledge on its chemical properties, biological mechanisms, and essential experimental protocols to support its investigation and application in a research and drug development context.

Core Chemical and Physical Identity

Accurate identification is the cornerstone of reproducible research. Physcion 8-O- β -D-glucopyranoside is a derivative of physcion, an anthraquinone, where a β -D-glucopyranosyl unit is attached at the C-8 position via an O-glycosidic bond. It is important for researchers to note that while the CAS number 23451-01-6 is most consistently associated with this specific

isomer in commercial and research databases, other CAS numbers, such as 26296-54-8, may be used for closely related isomers or in different databases; careful verification is always recommended.[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Key Properties Summary

The fundamental physicochemical properties of Physcion 8-O- β -D-glucopyranoside are summarized below. These parameters are critical for designing experimental conditions, including solvent selection for assays and formulation development.

Property	Value	Source(s)
CAS Number	23451-01-6	[3] [9] [10]
Molecular Formula	C ₂₂ H ₂₂ O ₁₀	[3] [7] [10]
Molecular Weight	446.40 g/mol	[3] [9] [11]
Appearance	Light yellow to yellow solid/powder	[3] [8]
Melting Point	235°C	[4] [8]
Solubility	Soluble in DMSO, Methanol, Ethanol; Slightly soluble in water.	[4] [8] [12] [13]

Biological Activities and Mechanisms of Action

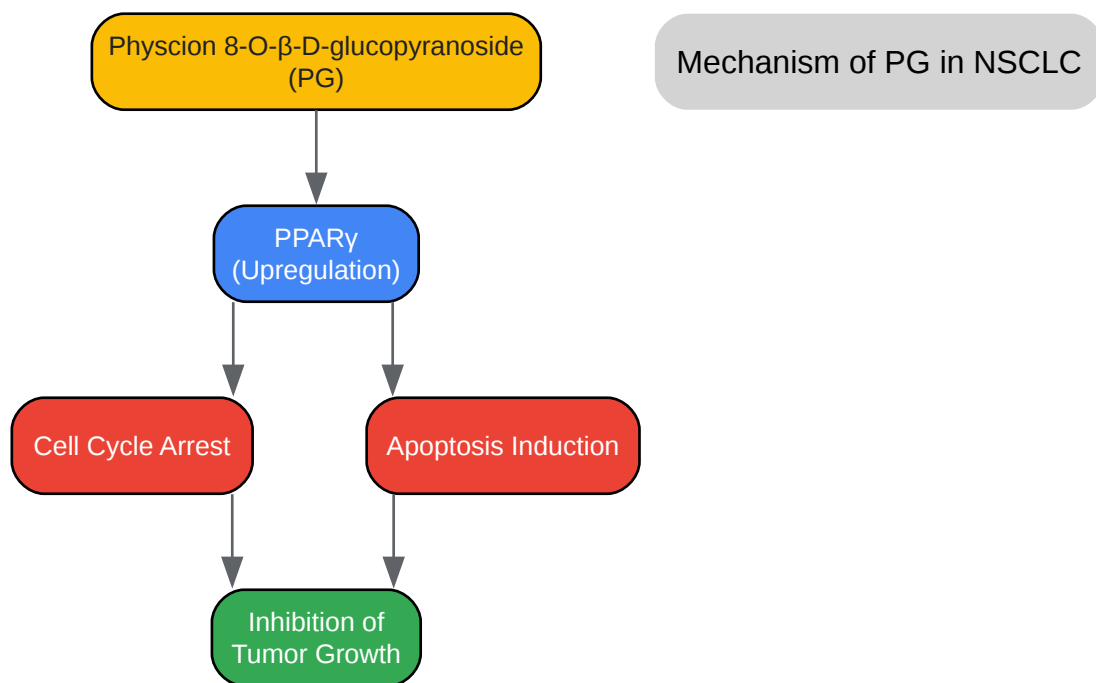
Physcion 8-O- β -D-glucopyranoside exerts a wide spectrum of biological effects, with its anti-cancer and anti-inflammatory activities being the most extensively studied.[\[1\]](#)[\[2\]](#) Understanding the underlying mechanisms is crucial for identifying potential therapeutic targets and designing robust in-vitro and in-vivo studies.

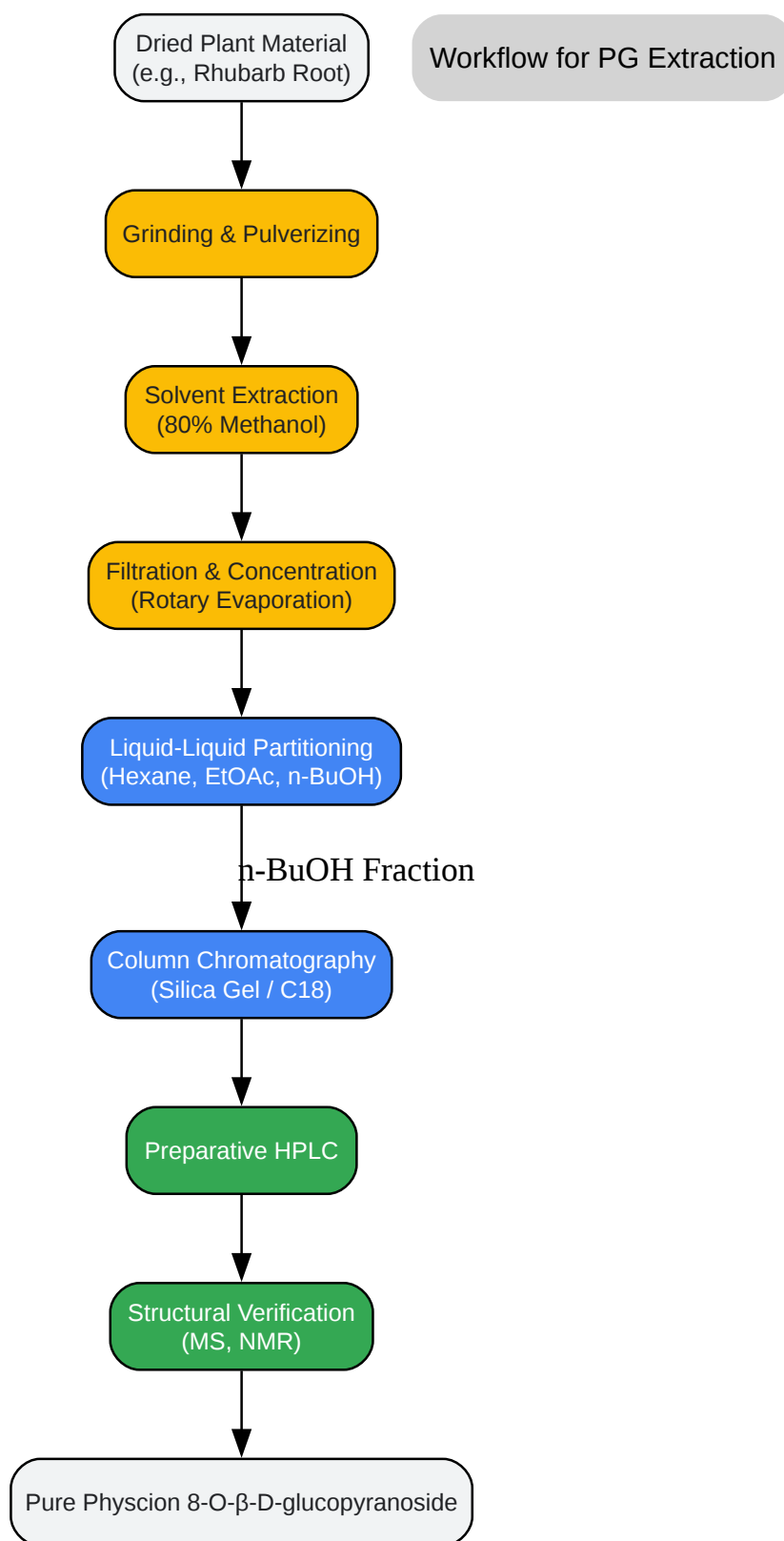
Anti-Cancer Activity

The anti-neoplastic properties of PG are multifaceted, involving the regulation of numerous cellular signaling pathways that govern cell proliferation, survival, and metastasis.[\[1\]](#)[\[2\]](#)

- **Induction of Apoptosis and Cell Cycle Arrest:** Studies have demonstrated that PG can induce apoptosis (programmed cell death) and cause cell cycle arrest in various cancer cell lines, including non-small cell lung cancer (NSCLC) and ovarian cancer.[3][14] This is a critical mechanism for eliminating malignant cells.
- **Modulation of Signaling Pathways:** PG has been shown to upregulate Peroxisome Proliferator-Activated Receptor γ (PPAR γ), a nuclear receptor that plays a role in tumor suppression.[14] The activation of PPAR γ by PG is a key event leading to its anti-tumor effects in NSCLC cells.[14]
- **MicroRNA Regulation:** In ovarian cancer models, PG has been found to exhibit anti-growth and anti-metastatic activities by downregulating miR-25, a microRNA implicated in cancer progression.[3][9]

The diagram below illustrates the established mechanism of PG in non-small cell lung cancer.





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Sources

- 1. scispace.com [scispace.com]
- 2. Physcion and Physcion 8-O- β -D-glucopyranoside: Natural Anthraquinones with Potential Anticancer Activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. lookchem.com [lookchem.com]
- 5. Physcion and physcion 8-O- β -glucopyranoside: A review of their pharmacology, toxicities and pharmacokinetics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Physcion 1-O-beta-D-glucoside | C₂₂H₂₂O₁₀ | CID 5319323 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. echemi.com [echemi.com]
- 8. Physcion 8-o-beta-D-monoglucoside | 26296-54-8 [chemicalbook.com]
- 9. arctomsci.com [arctomsci.com]
- 10. scbt.com [scbt.com]
- 11. Physcion 8-glucoside | Chemical Substance Information | J-GLOBAL [jglobal.jst.go.jp]
- 12. Physcion 8-O-beta-D-monoglucoside | CAS:23451-01-6 | Manufacturer ChemFaces [chemfaces.com]
- 13. chembk.com [chembk.com]
- 14. Physcion 8-O- β -Glucopyranoside Exerts Anti-Tumor Activity Against Non-Small Cell Lung Cancer by Targeting PPAR γ - PubMed [pubmed.ncbi.nlm.nih.gov]
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